

high dose versus low dose alpha-casozepine efficacy comparison

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: alpha-Casozepine

CAS No.: 117592-45-7

Cat. No.: S518096

Get Quote

Documented Dosing and Efficacy of Alpha-Casozepine

The tables below summarize quantitative findings from studies that have investigated **alpha-casozepine**.

Table 1: Efficacy Outcomes in Veterinary Studies

Species	Condition Studied	Dose / Formulation	Duration	Key Efficacy Findings	Source / Citation
Cats	Anxiety in unfamiliar environment	Diet supplemented w/ alpha-casozepine & L-tryptophan	4 weeks	Reduced anxiety-related inactivity in open-field tests; no significant effect on fear of unfamiliar people. [1] [2]	
Dogs	Anxiety disorders	Daily capsule of alpha-casozepine (Zylkene)	56 days	Effectively reduced anxiety scores, with efficacy equivalent to selegiline. [3]	

Species	Condition Studied	Dose / Formulation	Duration	Key Efficacy Findings	Source / Citation
Dogs	Anxiety in kenneled Beagles	Diet coated with caseinate hydrolysate	68 days	Showed a reduction in anxiety scores over time. [4]	

Table 2: Dosing and Physiological Effects in Human Clinical Studies

Study Focus	Dose	Duration	Key Physiological Findings	Source / Citation
Stress response in healthy volunteers	150 mg/day	30 days	Significant reduction in blood pressure in response to the Stroop test compared to placebo. [5]	
Stress anticipation in healthy volunteers	300 mg/day	30 days	Improved anticipation of stress before the Trier Social Stress Test (TSST), measured via cortisol. [5]	

Experimental Protocols for Anxiety Research

For researchers aiming to replicate or build upon existing work, here are detailed methodologies from key studies.

1. Feline Fear and Anxiety Model This protocol uses a parallel group design to evaluate anxiolytic effectiveness over time [1] [2].

- **Subjects:** Cats pre-classified as "mildly fearful" or "markedly fearful" based on their response to a human in their home room.
- **Diet Adaptation:** All subjects are fed a control diet for two weeks.
- **Baseline Testing (Pre-treatment):** Over three consecutive days, all cats undergo three behavioral tests:
 - **Home Room Test:** Response to an unfamiliar person entering their living space is evaluated.
 - **Open-Field Test (OFT):** The cat is placed in a novel, empty room for 10 minutes; behaviors like inactivity duration and frequency are tracked.

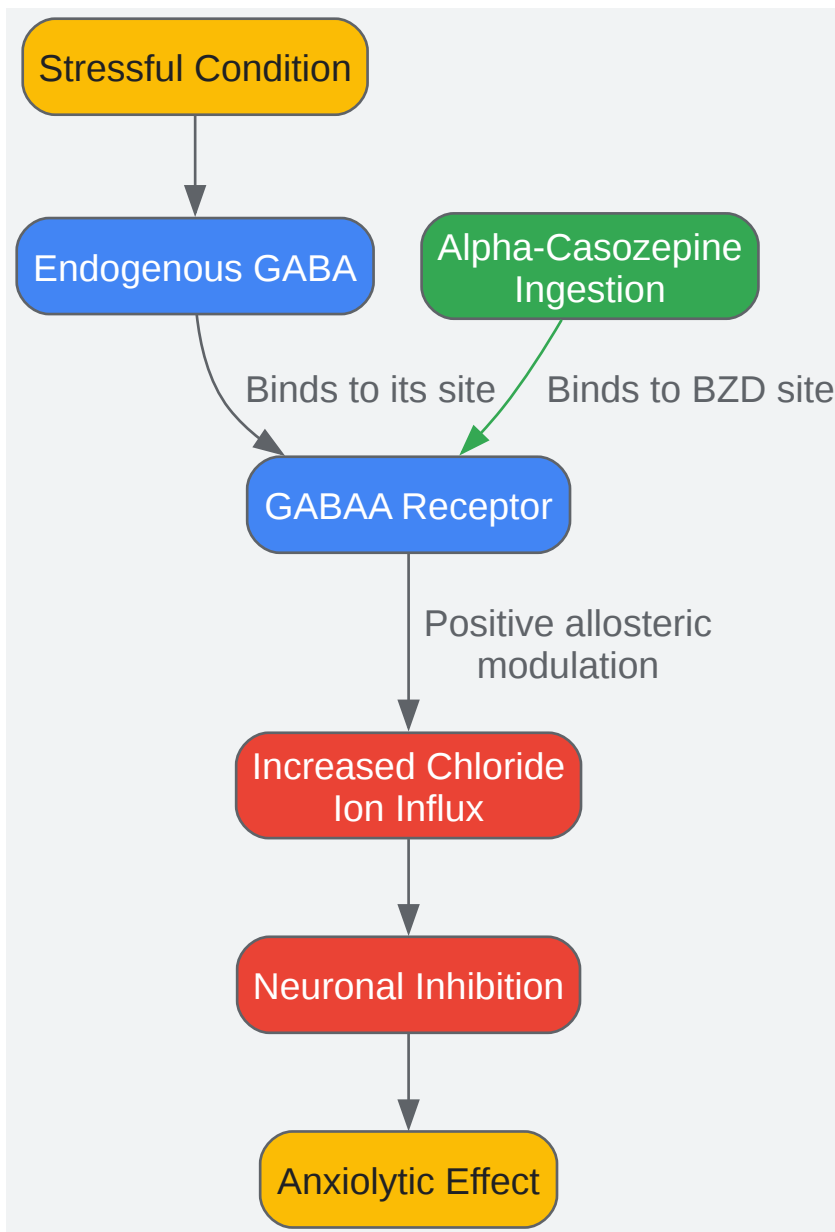
- **Human Interaction Test (HIT):** The cat's response to an unfamiliar person in the test room is analyzed.
- **Group Assignment & Feeding Phase:** Based on baseline results, cats are assigned to two balanced groups:
 - Control Group: Maintained on control diet.
 - Test Group: Switched to a diet supplemented with **alpha-casozepine** and L-tryptophan.
 - This phase lasts for 4 weeks.
- **Post-Treatment Testing:** The behavioral test battery (Home Room, OFT, HIT) is repeated after 2 weeks and again after 4 weeks on the test diet.

2. Canine Anxiety Clinical Trial This model tests efficacy against an active control in a clinical setting [3].

- **Design:** A 56-day trial comparing **alpha-casozepine** against selegiline hydrochloride (an approved anxiolytic).
- **Population:** Dogs diagnosed with anxiety disorders, recruited through veterinary practices.
- **Outcome Measures:** Anxiety is quantified using a validated scale, such as the Emotional Disorders Evaluation in Dogs (EDED) scale, and through owner assessments.

Mechanism of Action and Signaling Pathway

Understanding **alpha-casozepine**'s mechanism is crucial for troubleshooting experiments. The diagram below illustrates its proposed anxiolytic pathway.



[Click to download full resolution via product page](#)

Key mechanistic insights from current research include:

- **GABAergic Action:** **Alpha-casozepine** is a decapeptide derived from bovine milk α 1-casein. Its primary proposed mechanism is the positive allosteric modulation of the GABAA receptor via the benzodiazepine (BZD) binding site, leading to neuronal inhibition [6] [5].
- **Anomalous Pharmacology:** Notably, its affinity for the BZD site *in vitro* is about 1000 times less than diazepam, yet it shows significant efficacy *in vivo*. This suggests its effects may involve complex intermediary mechanisms, potentially related to neurosteroid synthesis, which are activated under stressed conditions [6].

- **Improved Safety Profile:** A critical feature is that, unlike classic benzodiazepines, **alpha-casozepine** has not been shown to cause sedation, disinhibition of aggression, dependence, or habituation in studies [5].

FAQs for Researchers

Is alpha-casozepine more effective for certain types of anxiety? Evidence suggests its efficacy may be context-dependent. In cats, it reduced anxiety in response to a novel environment (open-field test) but did not significantly reduce fear directed specifically at unfamiliar people [1]. This indicates it may be more effective for generalized anxiety than for specific social phobias.

Why might my *in vitro* binding assays show weak activity? This is an expected finding. The affinity of **alpha-casozepine** for the BZD site *in vitro* is reportedly very low [6]. Its anxiolytic effects *in vivo* are likely mediated by more complex mechanisms, such as the involvement of neurosteroids that potentiate GABAergic signaling. Your experimental focus should shift to *in vivo* models or assays that capture these downstream effects.

What are critical factors for designing a dose-comparison study?

- **Stressed Subjects:** Anxiolytic effects have been observed primarily in stressed individuals, not in normal subjects [6]. Ensure your model adequately induces stress or uses predisposed animals.
- **Administration Vehicle:** The compound is a peptide. For non-diet studies, use a suitable vehicle like 0.5% carboxymethylcellulose sodium for oral administration in animals [7].
- **Outcome Measures:** Combine behavioral metrics (e.g., open-field tests, validated anxiety scales) with physiological biomarkers (e.g., cortisol levels, heart rate) to comprehensively capture effects [1] [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Therapeutic effects of an alpha - casozepine and L-tryptophan... [pubmed.ncbi.nlm.nih.gov]

2. Therapeutic effects of an alpha-casozepine and L- ... [pmc.ncbi.nlm.nih.gov]
3. (PDF) Effects of alpha - casozepine (Zylkene) versus selegiline... [academia.edu]
4. veterinaryevidence.org/index.php/ve/article/download/67/173?inline=1 [veterinaryevidence.org]
5. Lactium®: the alpha - casozepine with relaxing properties - Lactium [lactium.com]
6. sciencedirect.com/science/article/abs/pii/S0306987721001742 [sciencedirect.com]
7. - alpha | fragment of alpha(s1)-casein | InvivoChem Casozepine [invivochem.com]

To cite this document: Smolecule. [high dose versus low dose alpha-casozepine efficacy comparison]. Smolecule, [2026]. [Online PDF]. Available at:

[[https://www.smolecule.com/products/b518096#high-dose-versus-low-dose-alpha-casozepine-
efficacy-comparison](https://www.smolecule.com/products/b518096#high-dose-versus-low-dose-alpha-casozepine-efficacy-comparison)]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com